

A Comparative Guide to the Synthesis of Methyl 3-chloro-4-methoxybenzoate

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Compound of Interest

Compound Name: *Methyl 3-chloro-4-methoxybenzoate*

Cat. No.: *B182470*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed comparison of three primary synthetic routes to **Methyl 3-chloro-4-methoxybenzoate**, a key intermediate in the pharmaceutical and agrochemical industries. The routes are evaluated based on reaction conditions, yields, and starting materials to assist researchers in selecting the most suitable method for their applications.

Executive Summary

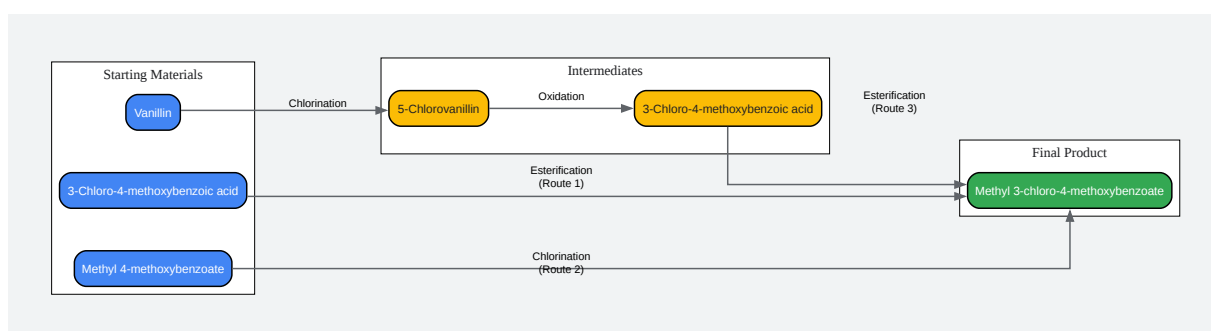
Three synthetic pathways for **Methyl 3-chloro-4-methoxybenzoate** are presented:

- Route 1: Esterification of 3-chloro-4-methoxybenzoic acid. A direct, single-step synthesis from a commercially available starting material.
- Route 2: Chlorination of Methyl 4-methoxybenzoate. An electrophilic aromatic substitution approach starting from the readily available methyl p-anisate.
- Route 3: Synthesis from Vanillin. A multi-step route utilizing a bio-based starting material, involving chlorination, oxidation, and esterification.

The selection of the optimal route will depend on factors such as the availability and cost of starting materials, desired scale of production, and the laboratory equipment at hand.

Comparison of Synthesis Routes

The following diagram illustrates the logical relationship between the different synthetic pathways.



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